

Molecular structure and chemical formula of glyceryl caprylate-caprate

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Compound of Interest

Compound Name: Glyceryl caprylate-caprate

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An In-Depth Technical Guide to **Glyceryl Caprylate-Caprate** for Researchers and Drug Development Professionals

Introduction

Glyceryl caprylate-caprate is a multifunctional ester compound synthesized from glycerin and a blend of caprylic (C8) and capric (C10) fatty acids.^[1] These fatty acids are typically derived from renewable vegetable sources such as coconut or palm kernel oil.^{[1][2]} The resulting product is a mixed ester, which can include mono-, di-, and triglycerides of these medium-chain fatty acids. In the pharmaceutical, cosmetic, and food industries, it is highly valued for its properties as an emulsifier, emollient, skin-conditioning agent, and antimicrobial preservative.^{[1][2][3]} This guide provides a comprehensive technical overview of its molecular structure, chemical formula, physicochemical properties, synthesis, and key applications in research and development.

Molecular Structure and Chemical Formula

The term "**glyceryl caprylate-caprate**" most commonly refers to a diester of glycerol with one molecule of caprylic acid and one molecule of capric acid. However, commercial products are often mixtures. The core structure consists of a glycerol backbone esterified with these C8 and C10 fatty acids.

The nomenclature can be ambiguous, with various synonyms appearing in literature and databases, sometimes leading to discrepancies in reported chemical formulas and molecular

weights. For clarity, the primary structures of interest are the diesters and the related triglycerides.

- **Glyceryl Caprylate-Caprates** (Diester): A glycerol molecule esterified with one caprylic acid and one capric acid. Isomers exist depending on the position of the fatty acid chains on the glycerol backbone (e.g., 1-caprate-3-caprylate).
- Caprylic/Capric Triglyceride: A glycerol molecule esterified with a mix of three caprylic and/or capric acid molecules. This is a triester.[4]

The chemical formula for the specific diester, glyceryl 1-caprate-3-caprylate, is C₂₁H₄₀O₅. [5]
[6]

Table 1: Molecular Data for Glyceryl Caprylate-Caprates and Related Compounds

Compound Name	Common Synonym(s)	Chemical Formula	Molecular Weight (g/mol)
Glyceryl 1-Caprate-3-Caprylate	Glyceryl Caprylate/Caprates	C ₂₁ H ₄₀ O ₅	372.54[5][6]
Glyceryl Caprylate-Caprates (ion)	-	C ₂₁ H ₃₉ O ₆ -	387.5[4]
Glyceryl Monocaprylate	Monocaprylin	C ₁₁ H ₂₂ O ₄	218.29[7][8]
Caprylic/Capric Triglyceride	Medium-chain triglycerides	Variable (e.g., C ₃₇ H ₆₉ O ₈ -)	~641.9 (for a specific mix)[9]

Physicochemical Properties

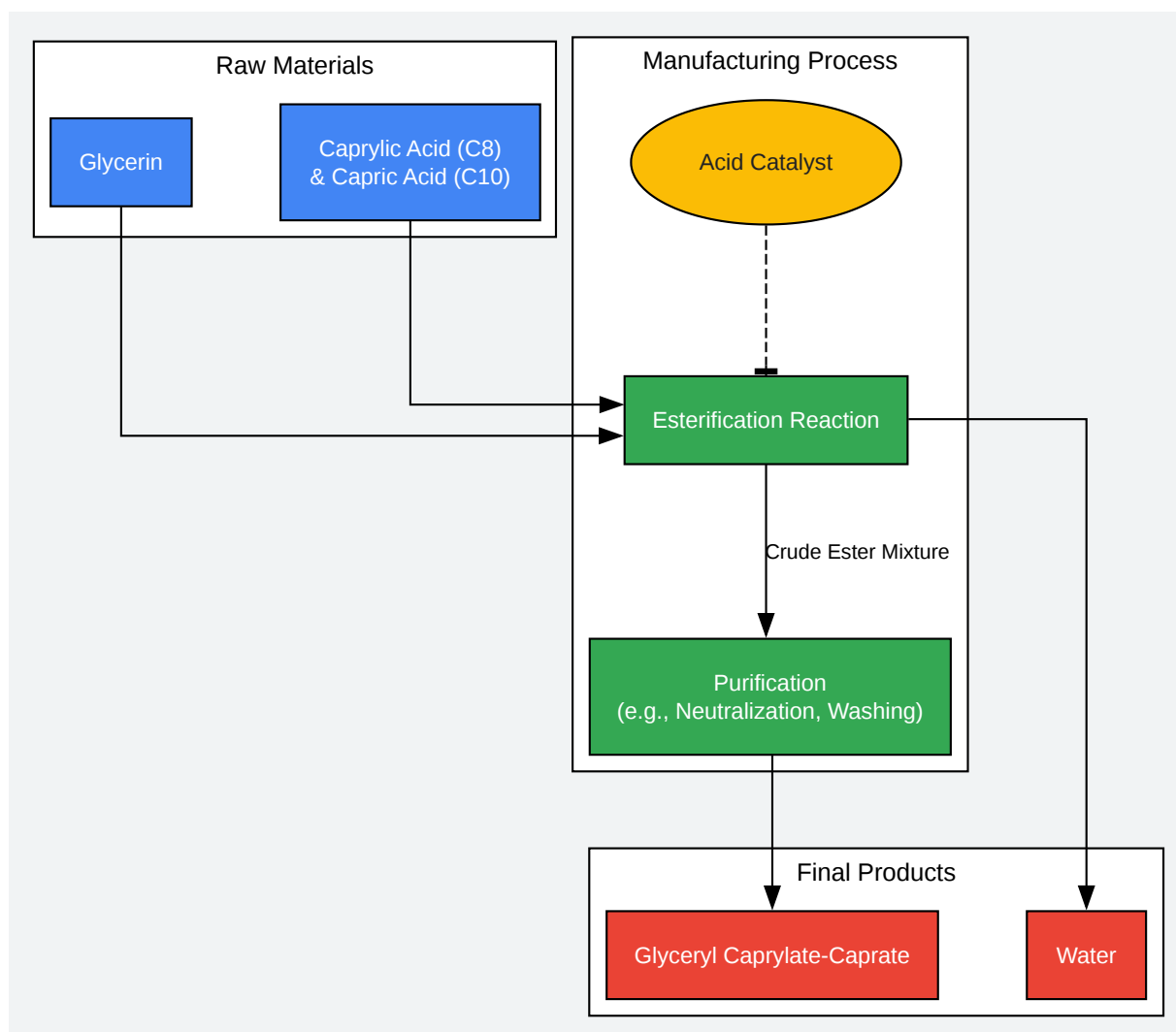
Glyceryl caprylate-caprates is typically a clear or slightly yellowish, low-viscosity liquid or a pasty crystalline mass, depending on ambient temperature.[3][8] It is valued for its excellent stability against oxidation.[10]

Table 2: Physicochemical Data of Glyceryl Caprylate-Caprate and Related Esters

Property	Value	Compound	Reference
Appearance	Clear or slightly yellowish liquid; Pasty crystalline mass	Glyceryl Caprylate/Caprate	[3][8]
Solubility	Soluble in oils, fats, mineral oil; Dispersible in water	Glyceryl Caprylate	[8][11]
Melting Point	~30 - 39°C	Glyceryl Caprylate	[7][8]
Boiling Point	471.4°C at 760 mmHg	Glyceryl 1-caprate-3-caprylate	[6]
Density	~1.0 ± 0.1 g/cm ³	Glyceryl Caprylate/Caprate	[10]
Flash Point	149.2°C	Glyceryl 1-caprate-3-caprylate	[6]
Saponification Value	245 – 265 mg KOH/g	Glyceryl Caprylate	[8]
Recommended pH Range	4.5 - 7.0 (in aqueous formulations)	Glyceryl Caprylate-Caprate	[1]

Synthesis and Manufacturing

Glyceryl caprylate-caprate is produced through the direct esterification of glycerin with caprylic acid and capric acid.[1][3] This reaction is typically facilitated by an acidic catalyst and may be followed by purification steps to yield a product suitable for cosmetic or pharmaceutical use.[1][7]



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Caption: Workflow for the synthesis of **glyceryl caprylate-caprate**.

Experimental Protocols

Analytical Characterization: HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for the analysis and quantification of **glyceryl caprylate-caprate** in complex matrices like cosmetic or

pharmaceutical formulations.[12]

- Objective: To separate and quantify **glyceryl caprylate-caprate** from other formulation components.
- Instrumentation: HPLC system with a UV or Evaporative Light Scattering Detector (ELSD).
- Column: A reversed-phase column, such as a C18 column (e.g., HSS C18), is effective due to the lipophilic nature of the analyte.[12]
- Mobile Phase: A gradient elution is often required to resolve compounds with a wide range of polarities. A typical mobile phase might consist of a mixture of an organic solvent (e.g., acetonitrile or methanol) and water.
- Detection:
 - UV Detection: Can be used at low wavelengths (~210 nm), though sensitivity may be limited as the molecule lacks a strong chromophore.[12]
 - ELSD: Preferred for its ability to detect non-volatile compounds irrespective of their optical properties, providing a more universal response for lipids.[12]
- Sample Preparation: The sample is dissolved in a suitable organic solvent (e.g., ethanol or hexane). A shake-flask method can be employed, followed by filtration of any undissolved material.[1]
- Quantification: A calibration curve is generated using standards of known concentrations (e.g., 500-1500 ppm) to ensure linearity ($r > 0.999$).[12]

Structural Confirmation: FTIR Spectroscopy

Fourier-Transform Infrared (FTIR) spectroscopy is used to confirm the chemical structure, particularly the presence of key functional groups.

- Objective: To identify the characteristic ester linkages and hydrocarbon chains.
- Sample Preparation: The liquid or melted sample is placed directly on the ATR crystal.

- Expected Peaks:
 - C=O Stretch (Ester): A strong, sharp absorption band around $1735\text{-}1750\text{ cm}^{-1}$. This is a definitive peak for the ester functional group.
 - C-O Stretch (Ester): Absorption bands in the region of $1150\text{-}1250\text{ cm}^{-1}$.
 - C-H Stretch (Alkyl): Strong absorption bands just below 3000 cm^{-1} (typically $2850\text{-}2960\text{ cm}^{-1}$) corresponding to the long fatty acid chains.
 - O-H Stretch: If monoglycerides are present or hydrolysis has occurred, a broad band may be observed around $3200\text{-}3600\text{ cm}^{-1}$, corresponding to the hydroxyl groups of glycerol.

Applications in Research and Drug Development

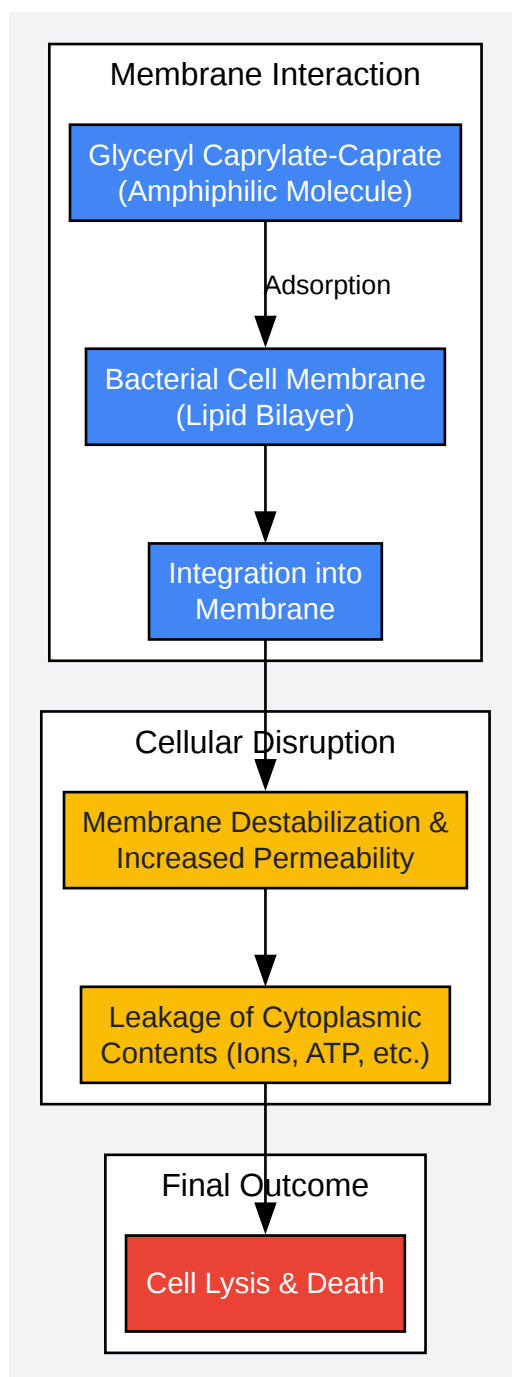
Glyceryl caprylate-caprate's multifunctional nature makes it a valuable excipient in formulation science.

Table 3: Key Applications and Functions

Application Area	Function	Mechanism of Action	Typical Use Level	Reference
Topical Formulations	Emollient / Skin Conditioner	Forms a protective layer on the skin, reducing water loss and improving texture.	0.5% - 5%	[1] [3]
Emulsion Systems	Emulsifier / Co-emulsifier	Its amphiphilic structure reduces interfacial tension between oil and water phases, stabilizing the emulsion.	-	[1]
Drug Delivery	Penetration Enhancer	Moderates skin permeability by disrupting the lipid bilayer of the stratum corneum, facilitating transdermal delivery.	-	[1]
Product Preservation	Antimicrobial Agent	Disrupts the cell membranes of bacteria and fungi, leading to cell lysis. Boosts the efficacy of other preservatives.	0.3% - 2%	[1] [11]

Mechanism of Action: Antimicrobial Activity

The antimicrobial efficacy of **glyceryl caprylate-caprate** is a key attribute for its use as a preservative. The proposed mechanism involves the disruption of the microbial cell membrane. Its amphiphilic nature allows it to integrate into the lipid bilayer of bacterial cell membranes, compromising their structural integrity. This leads to increased permeability, leakage of essential intracellular components, and ultimately, cell death.^[1] This activity is particularly effective against gram-positive bacteria.^[1]



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Caption: Proposed mechanism of antimicrobial action.

Conclusion

Glyceryl caprylate-caprate is a versatile and widely utilized compound in scientific research and product development. Its well-characterized properties as an emollient, emulsifier,

penetration enhancer, and antimicrobial agent make it a valuable excipient in pharmaceutical and cosmetic formulations. A thorough understanding of its molecular structure, physicochemical properties, and mechanisms of action is essential for formulators to leverage its full potential in creating stable, effective, and safe products. The analytical protocols outlined in this guide provide a framework for its accurate characterization and quality control.

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